

Daphnilongeridine: An In-Depth Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Daphnilongeridine*

Cat. No.: *B8261935*

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CAS Number: 922522-15-4

Molecular Formula: $C_{32}H_{51}NO_4$

Molecular Weight: 513.76 g/mol

Introduction

Daphnilongeridine is a naturally occurring alkaloid belonging to the complex family of Daphniphyllum alkaloids.^[1] It has been isolated from plants of the Daphniphyllum genus, specifically from Daphniphyllum macropodum Miq.^[1] and potentially from Daphniphyllum longeracemosum. The intricate polycyclic structure of **Daphnilongeridine** has made it a subject of interest within the chemical and pharmacological research communities. This document provides a comprehensive technical guide on **Daphnilongeridine**, summarizing the available data on its properties, biological activities, and the experimental context of its study.

Physicochemical Properties

Daphnilongeridine is characterized by a complex molecular structure typical of Daphniphyllum alkaloids. A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₃₂ H ₅₁ NO ₄	[1]
Molecular Weight	513.76 g/mol	[1]
Appearance	Powder	Chemical Supplier Data
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Table 1: Physicochemical Properties of **Daphnilongeridine**

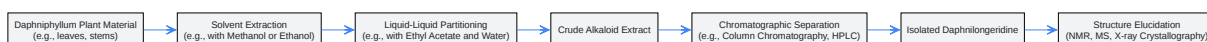
Biological Activity

The biological activities of the broader class of Daphniphyllum alkaloids have been a subject of scientific investigation, with studies reporting a range of effects including cytotoxic, antioxidant, and anti-HIV properties. However, specific and detailed biological data for **Daphnilongeridine** are limited in the public domain. One source notes that **Daphnilongeridine** has demonstrated cytotoxicity against several tumor cell lines, although specific quantitative data such as IC₅₀ values and the cell lines tested are not provided.[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and biological evaluation of **Daphnilongeridine** are not readily available in the current body of scientific literature. The isolation of related Daphniphyllum alkaloids from plant material generally involves extraction with organic solvents followed by chromatographic separation techniques.

A general workflow for the isolation and characterization of Daphniphyllum alkaloids is depicted in the following diagram.



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Figure 1: Generalized workflow for the isolation of **Daphnilongeridine**.

Signaling Pathways and Mechanism of Action

Due to the limited research specifically focused on **Daphnilongeridine**, its mechanism of action and any associated signaling pathways have not been elucidated. Further investigation is required to understand how this alkaloid exerts its reported cytotoxic effects.

Synthesis

The total synthesis of **Daphnilongeridine** has not been reported in detail in the available scientific literature. The synthesis of other structurally related Daphniphyllum alkaloids has been achieved and typically involves complex, multi-step synthetic routes.

Conclusion and Future Directions

Daphnilongeridine is a structurally complex Daphniphyllum alkaloid with reported, albeit unspecified, cytotoxic activity. There is a significant gap in the scientific literature regarding its quantitative biological data, detailed experimental protocols for its study, and its mechanism of action. Future research should focus on:

- The full synthesis of **Daphnilongeridine** to provide a renewable source for further study.
- Comprehensive biological screening to identify its full spectrum of activities.
- In-depth studies to determine its mechanism of action and identify the cellular signaling pathways it modulates.

Such studies would be invaluable for assessing the potential of **Daphnilongeridine** as a lead compound in drug discovery and development.

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References

- 1. Daphnilongeridine | 922522-15-4 [amp.chemicalbook.com]
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